

Essential Safety and Operational Guide for Handling 2-(2-Pyrimidinyl)benzoic Acid

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Compound of Interest

Compound Name: 2-(2-Pyrimidinyl)benzoic acid

Cat. No.: B2639214

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For Researchers, Scientists, and Drug Development Professionals


This guide provides comprehensive safety protocols and logistical plans for the handling and disposal of **2-(2-Pyrimidinyl)benzoic acid** (CAS No. 400892-62-8). Adherence to these procedures is critical for ensuring a safe laboratory environment and minimizing risks.

Immediate Safety Protocols and Hazard Identification

2-(2-Pyrimidinyl)benzoic acid is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4).[1]
- Causes skin irritation (Skin corrosion/irritation - Category 2).[1]
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A).[1]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3).[1]

GHS Pictogram:

 alt text

Signal Word: Warning[1][2]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory to prevent skin and eye contact, inhalation, and ingestion.

Protection Type	Specific Equipment	Rationale and Best Practices
Eye Protection	Chemical safety goggles or a face shield	Essential for protecting eyes from splashes. Standard safety glasses do not provide adequate protection.[3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	Inspect gloves for any signs of degradation or perforation before use. Dispose of contaminated gloves immediately and wash hands thoroughly after removal.[3]
Body Protection	Laboratory coat	A fully fastened lab coat provides a barrier against accidental spills.[3]
Respiratory Protection	Use in a well-ventilated area or fume hood	To minimize the inhalation of any potential vapors or aerosols, all handling of the compound should be performed within a certified chemical fume hood.[3]
Foot Protection	Closed-toe shoes	Protects feet from spills and falling objects.[3]

Operational Plan: Step-by-Step Handling Procedure

1. Pre-Operational Checks:

- Ensure that a safety shower and eyewash station are readily accessible.[3]

- Verify that the chemical fume hood is functioning correctly.
- Put on all required personal protective equipment as detailed in the table above.
- Prepare your designated workspace within the chemical fume hood, ensuring it is clean and uncluttered.[3]

2. Handling:

- When transferring the compound, do so carefully to avoid generating dust or aerosols.[3]
- Keep the container tightly sealed when not in use.[3]
- Avoid contact with skin, eyes, and clothing.[3]
- Do not eat, drink, or smoke when using this product.[4]

3. Post-Handling Cleanup:

- Decontaminate all work surfaces with an appropriate cleaning agent.
- Carefully remove and dispose of contaminated PPE.
- Wash hands and any exposed skin thoroughly with soap and water.[1][3]

Disposal Plan: Step-by-Step Waste Management

Proper disposal of chemical waste is critical to ensure environmental safety and regulatory compliance.

1. Waste Segregation:

- Do not mix **2-(2-Pyrimidinyl)benzoic acid** waste with other waste streams.[4]
- Collect it in a dedicated, properly labeled, and sealed container.[3]

2. Container Management:

- Use a container that is compatible with the chemical.
- Ensure the container is clearly labeled with the chemical name and associated hazards.

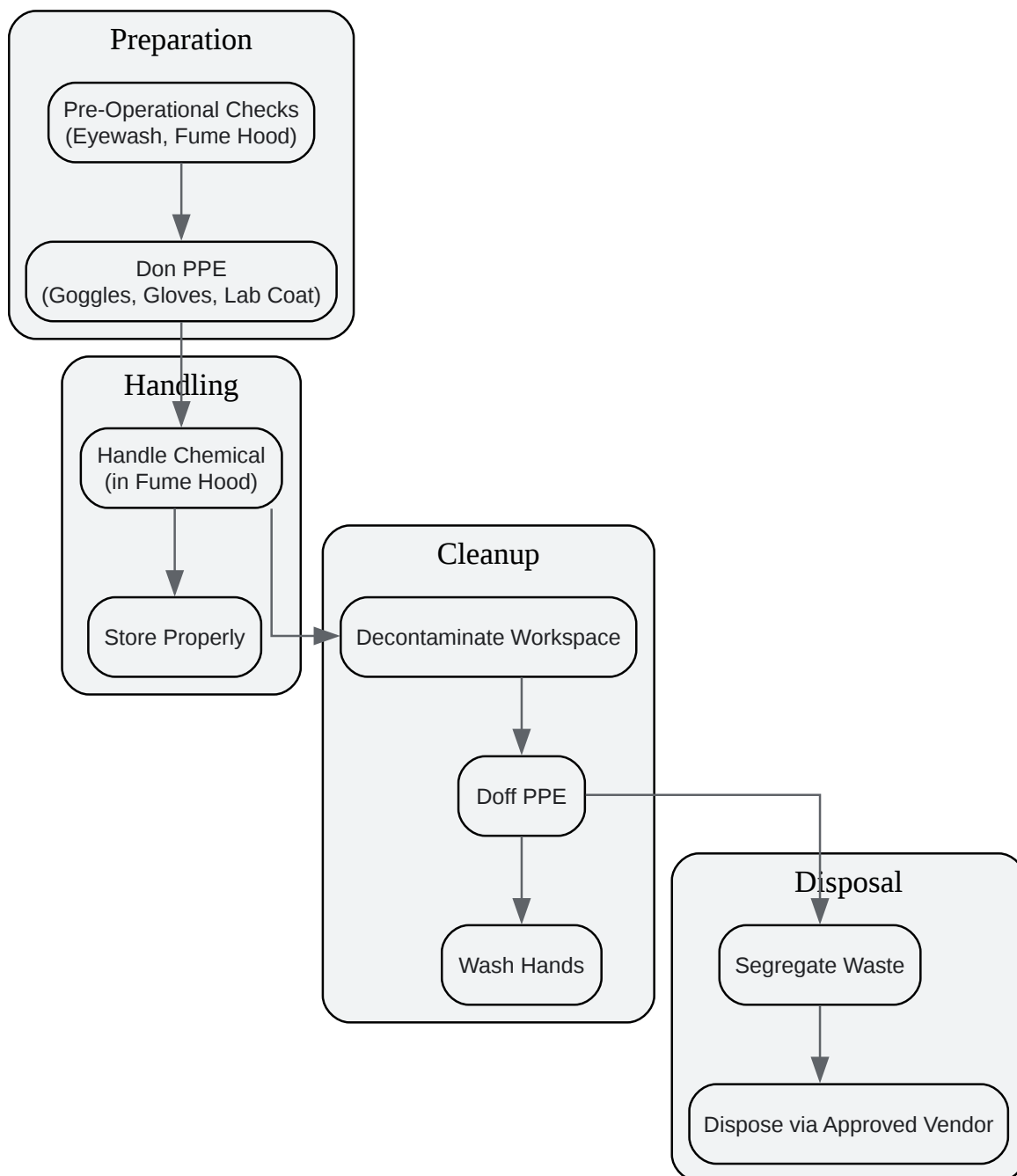
3. Disposal Procedure:

- Dispose of the contents and container in accordance with local, regional, and national regulations.[4][5] This should be done through an approved waste disposal plant.[4]
- Handle uncleaned containers as you would the product itself.[4]

Quantitative Data Summary

Property	Value
CAS Number	400892-62-8[1]
Molecular Formula	C11H8N2O2[1]
Molecular Weight	200.20[1]

Experimental Workflow Diagram



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Caption: Workflow for safely handling **2-(2-Pyrimidinyl)benzoic acid**.

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